

Troubleshooting low count rates in Radon-220 experiments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Radon-220

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Technical Support Center: Radon-220 Experiments

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering low count rates and other issues during **Radon-220** (Thoron) experiments.

Frequently Asked Questions (FAQs)

Q1: What are the primary causes of unexpectedly low count rates in my **Radon-220** experiment?

A1: Low count rates in **Radon-220** experiments can stem from several factors, broadly categorized as issues with the **Radon-220** source, the detection system, or the experimental procedure itself. Specific causes include:

- Source-Related Issues:
 - Low Emanation Rate: The material hosting the Thorium-228 source may have a low emanation coefficient, meaning the **Radon-220** gas is not efficiently released.[1][2]
 - Source Decay: While Thorium-228 has a relatively long half-life (1.91 years), older sources will have diminished activity.

- Improper Source Preparation: Sintered sources or those not properly prepared may trap the **Radon-220** within the material matrix.[3]
- Detector and Electronics Issues:
 - Low Detector Efficiency: The intrinsic efficiency of your detector for the alpha particles of interest may be low. Some detectors, like the RAD7, have been reported to have a lower sensitivity to **Radon-220** compared to Radon-222.[4][5]
 - Incorrect Detector Settings: Improper high voltage bias, discriminator settings, or energy calibration can lead to a loss of counts.
 - Detector Malfunction: This can include a fractured scintillation crystal, a light leak in a photomultiplier tube (PMT), or a defective solid-state detector.[6]
 - Electronics Malfunction: Issues with NIM modules such as the preamplifier, amplifier, or multichannel analyzer (MCA) can lead to signal loss.[7][8]
- Experimental Protocol and Environmental Factors:
 - Leaks in the System: Any leaks in the gas handling lines or the measurement chamber can lead to the loss of **Radon-220** before it reaches the detector.
 - High Humidity: Excessive moisture can affect the performance of some detectors, such as electret ion chambers and scintillation cells.[9]
 - Incorrect Flow Rate: In flow-through experiments, an incorrect gas flow rate can prevent an adequate concentration of **Radon-220** from reaching the detector.
 - High Background: While not directly a cause of low source counts, a high background can make it difficult to resolve the **Radon-220** peaks, leading to inaccurate (and potentially lower) net counts after background subtraction.

Q2: How can I differentiate between a source problem and a detector problem?

A2: To distinguish between a source and a detector issue, a systematic approach is necessary:

- System Health Check: Verify all electronic components are powered on and cables are securely connected.
- Use a Known Calibration Source: Test the detector with a calibrated alpha source (e.g., Americium-241). If you observe the expected count rate and energy resolution for this source, your detector and electronics are likely functioning correctly, and the issue probably lies with your **Radon-220** source or the experimental setup.
- Inspect the **Radon-220** Source: If possible, visually inspect the source for any signs of degradation.
- Review Source Documentation: Check the age and calibration certificate of your Thorium-228 source to ensure it should be producing a sufficient amount of **Radon-220**.

Q3: My alpha spectrum shows unexpected peaks. What could be the cause?

A3: Unexplained peaks in your alpha spectrum can be caused by:

- Electronic Noise: Malfunctioning electronics can introduce noise that may be interpreted as signal pulses.[\[6\]](#)
- Contamination: The detector or measurement chamber may be contaminated with other alpha-emitting radionuclides.
- Radon-222 Interference: Radon-222 and its progeny are often present as background and can interfere with the **Radon-220** spectrum. For example, the 6.0 MeV alpha from ^{218}Po (a Radon-222 daughter) can interfere with the 6.05 MeV and 6.09 MeV alphas from ^{212}Bi (a **Radon-220** daughter).[\[9\]](#)[\[10\]](#)
- Thoron Progeny Peaks: Ensure you are correctly identifying all the alpha peaks from the **Radon-220** decay chain, including those from Polonium-216 (6.78 MeV) and Polonium-212 (8.78 MeV).[\[5\]](#)[\[11\]](#)

Q4: What are common background sources in **Radon-220** experiments and how can I reduce them?

A4: Common background sources include:

- Ambient Radon-222 and **Radon-220**: Radon isotopes are naturally present in the air and can infiltrate your experimental setup.[12][13]
- Radioactivity in Detector and Shielding Materials: The materials used to construct the detector and its shielding can contain trace amounts of radioactive isotopes.
- Cosmic Rays: High-energy cosmic rays can interact with the detector and shielding to produce background signals.

To reduce background:

- Purge with Nitrogen or Clean Air: Flushing the detector chamber with radon-free gas can significantly reduce the background from ambient radon.[12]
- Use Low-Activity Shielding: Construct shielding from materials known to have low intrinsic radioactivity, such as old lead.[12]
- Work in a Controlled Atmosphere: If possible, assemble and operate your experiment in an environment with controlled, low radon levels.
- Active Shielding: For highly sensitive experiments, an anti-coincidence system (e.g., a plastic scintillator surrounding the primary detector) can be used to reject cosmic ray-induced events.[12]

Troubleshooting Guides

Guide 1: Troubleshooting Low Counts - A Step-by-Step Approach

This guide provides a logical workflow for diagnosing the cause of low count rates.

Step 1: Initial System Checks

- Question: Are all components of the data acquisition system powered on and properly connected?
- Action:

- Verify that the NIM bin, preamplifier, amplifier, and MCA are all powered on.
- Check all BNC and high-voltage cables for secure connections.
- Ensure the detector is properly seated and, if applicable, the vacuum in the chamber is at the correct level.

Step 2: Detector and Electronics Verification

- Question: Is the detector and its associated electronics chain functioning correctly?
- Action:
 - Power down the system and replace the **Radon-220** setup with a known, calibrated alpha source (e.g., Am-241).
 - Power up the system and acquire a spectrum for a set amount of time.
 - If the count rate and energy resolution are as expected for the calibration source: The problem is likely with your **Radon-220** source or the gas handling system. Proceed to Step 3.
 - If the count rate is low or there is no signal: The problem is with the detector or electronics. Proceed to the "Detector/Electronics Troubleshooting Flowchart" below.

Step 3: **Radon-220** Source and Gas Handling System Check

- Question: Is the **Radon-220** source producing and delivering gas to the detector effectively?
- Action:
 - Check for Leaks: Use a leak detector or a pressure-decay test to ensure the integrity of your gas lines and measurement chamber.
 - Verify Flow Rates: If using a flow-through system, check your mass flow controllers to ensure the correct carrier gas flow rate is being used.

- Inspect the Source: Check the age and condition of your Thorium-228 source. Consider that the emanation efficiency can be affected by factors like moisture.[1]
- Increase Emanation (if possible): For some source types, gently heating the source material can increase the radon emanation rate. This should be done with caution and in accordance with safety protocols.

Data Presentation

Table 1: Typical Alpha Energies in **Radon-220** Decay Chain

Isotope	Half-life	Alpha Energy (MeV)
Radon-220 (Rn-220)	55.6 s	6.29
Polonium-216 (Po-216)	0.15 s	6.78
Bismuth-212 (Bi-212)	60.6 min	6.05 & 6.09 (from a small branch)
Polonium-212 (Po-212)	0.3 μ s	8.78

Source: Data compiled from various nuclear data sheets.[5]

Table 2: **Radon-220** Emanation Coefficients for Various Materials

Material	Mean Rn-220 Emanation Coefficient	Reference
Mineral	0.0005 ± 0.0001	in[1]
Rock	0.157 ± 0.086	in[1]
Rock (average)	0.105 ± 0.145	in[1]

Note: The emanation coefficient is the fraction of **Radon-220** atoms produced within the material that escape from the material's surface.

Table 3: Comparison of Detector Efficiencies for Radon-222 and **Radon-220**

Detector Type	Typical Efficiency for Rn-222	Notes on Rn-220 Efficiency
RAD7	Calibrated for Rn-222	Sensitivity for Rn-220 is reported to be ~30% less than for Rn-222.[4][5]
Scintillation Cell (Lucas Cell)	High, can be ~95%	Efficiency can be affected by pressure and humidity.[4]
Solid-State Silicon Detector	Dependent on geometry (solid angle)	Efficiency is determined by the solid angle between the source and the detector.

Experimental Protocols

Protocol 1: Calibration of an Alpha Spectrometer for Radon-220 Measurements

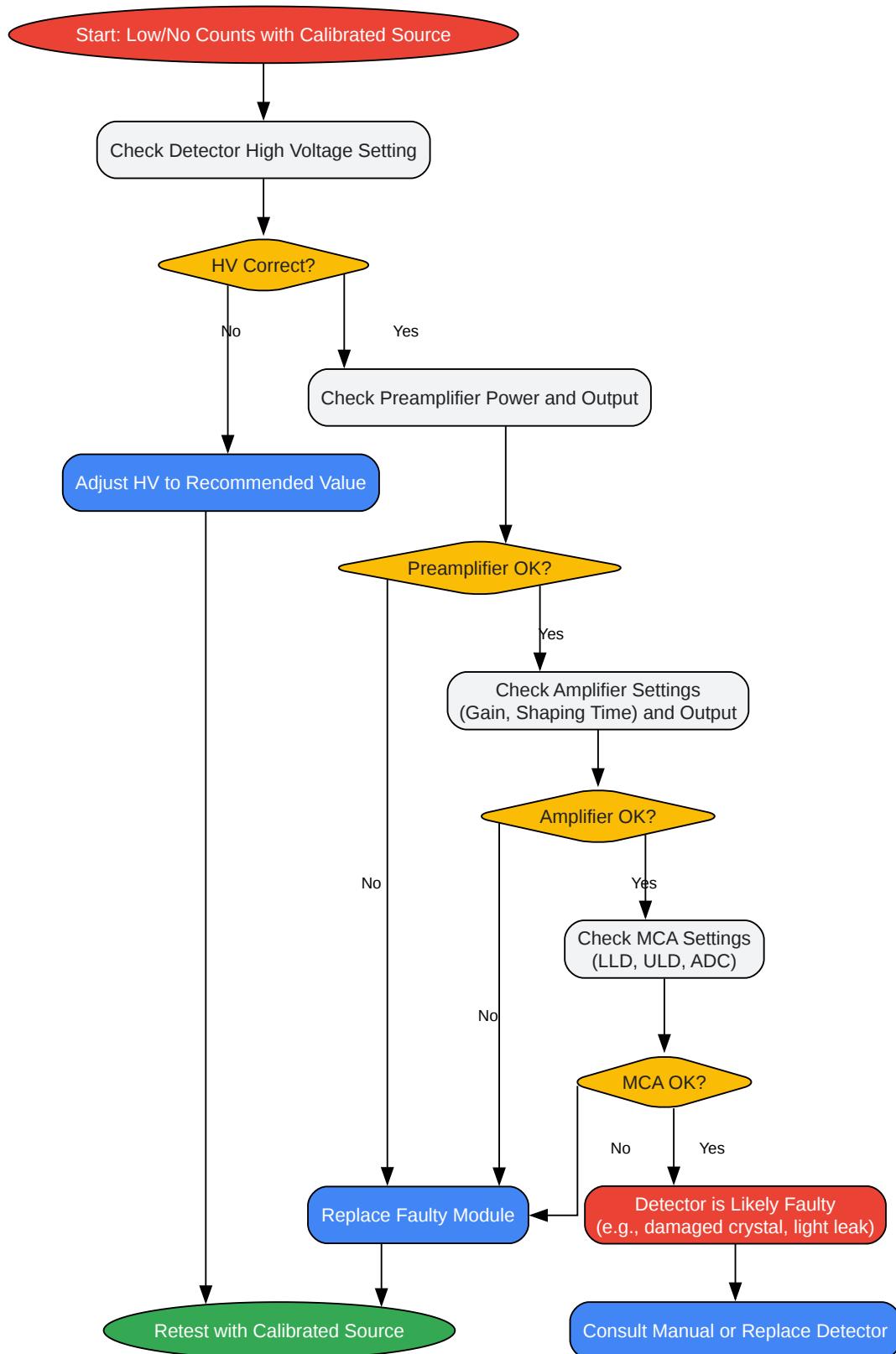
- Objective: To determine the detection efficiency of the alpha spectrometer for the alpha particles emitted by **Radon-220** and its progeny.
- Materials:
 - Calibrated Thorium-228 source with known **Radon-220** emanation rate.
 - Alpha spectrometer (solid-state detector or scintillation cell).
 - NIM electronics (preamplifier, amplifier, MCA).
 - Gas-tight measurement chamber.
 - Mass flow controllers and inert carrier gas (e.g., nitrogen).
- Procedure:
 1. Assemble the experimental setup, ensuring all connections are gas-tight.
 2. Place the calibrated Th-228 source in the measurement chamber.

3. Purge the chamber and detector with the inert carrier gas to remove any ambient radon.
4. Start the flow of the carrier gas over the Th-228 source and into the measurement chamber at a known, constant rate.
5. Allow the system to reach equilibrium, where the rate of **Radon-220** entering the chamber is balanced by its decay. This may take several minutes.
6. Acquire an alpha spectrum for a predetermined amount of time.
7. Identify the peaks corresponding to the **Radon-220** progeny (e.g., Po-216 at 6.78 MeV and Po-212 at 8.78 MeV).
8. Calculate the net counts in each peak by subtracting the background.
9. The detection efficiency (ϵ) for a given alpha energy is calculated as: $\epsilon = (\text{Net Count Rate}) / (\text{Activity of the source} \times \text{Emanation Coefficient} \times \text{Branching Ratio})$
10. Repeat the measurement multiple times to determine the uncertainty in the efficiency.

Visualizations

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Caption: Troubleshooting workflow for low count rates.

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Caption: Detector and electronics troubleshooting flowchart.

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- To cite this document: BenchChem. [Troubleshooting low count rates in Radon-220 experiments]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1213171#troubleshooting-low-count-rates-in-radon-220-experiments>]

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